

Preamble: The Strategic Imperative for Theoretical Elucidation

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Compound of Interest

Compound Name: 5-Bromo-8-methylquinoxaline

CAS No.: 1360599-43-4

Cat. No.: B2657775

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The quinoxaline scaffold stands as a "privileged structure" in the landscape of medicinal chemistry. Its constituent benzene and pyrazine rings confer a unique electronic and structural profile, making it a versatile template for designing molecules with a vast spectrum of biological activities, including anticancer, anti-inflammatory, antibacterial, and antiviral properties.^[1] Within this promising class lies **5-Bromo-8-methylquinoxaline**, a specific derivative whose full therapeutic potential remains largely untapped. While its synthesis is established^[2], a deep understanding of its molecular properties—the very factors that govern its interactions with biological targets—is absent from the public domain.

This guide, authored from the perspective of a Senior Application Scientist, eschews a retrospective summary of existing data. Instead, it presents a forward-looking, comprehensive theoretical framework designed to meticulously characterize **5-Bromo-8-methylquinoxaline**. The objective is to leverage computational chemistry to generate a robust, multi-faceted data package that illuminates the molecule's structure, reactivity, and potential for pharmacological intervention. This document serves as both a strategic blueprint for researchers and a testament to the power of in silico analysis to accelerate and de-risk the early stages of drug development.

Part 1: The Computational Gauntlet: A Self-Validating Workflow

The foundation of any credible theoretical study is a workflow that is not only methodologically sound but also inherently self-validating. The proposed investigation employs a multi-tiered approach, beginning with fundamental quantum mechanical calculations and culminating in application-focused simulations like molecular docking. The causality for each step is critical; we are not merely generating data but building a logical cascade of insights.

Foundational Quantum Mechanics: Density Functional Theory (DFT)

The initial and most critical phase is the accurate determination of the molecule's electronic structure and geometry. Density Functional Theory (DFT) is the chosen methodology due to its exceptional balance of computational efficiency and accuracy for organic molecules of this size. [\[3\]](#)[\[4\]](#)

Experimental Protocol: Geometry Optimization and Vibrational Frequency Analysis

- **Initial Structure Input:** The 2D structure of **5-Bromo-8-methylquinoxaline** is sketched using a molecular editor and converted to a 3D structure using a standard molecular mechanics force field (e.g., MMFF94) for a reasonable starting geometry.
- **Selection of Theory Level:** The calculation is set up using the Becke, 3-parameter, Lee-Yang-Parr (B3LYP) hybrid functional.[\[5\]](#) This functional is widely benchmarked and provides reliable results for many organic systems.
- **Basis Set Selection:** The 6-311++G(d,p) basis set is selected. The "6-311" describes the core and valence electrons with good flexibility. The "++" adds diffuse functions for both heavy atoms and hydrogens, crucial for accurately describing lone pairs and potential non-covalent interactions. The "(d,p)" adds polarization functions, allowing for non-spherical electron density distribution, which is essential for capturing the true bonding environment.
- **Optimization Run:** A geometry optimization calculation is performed in the gas phase. This is an iterative process where the software systematically adjusts bond lengths, angles, and dihedrals to find the lowest energy conformation of the molecule.

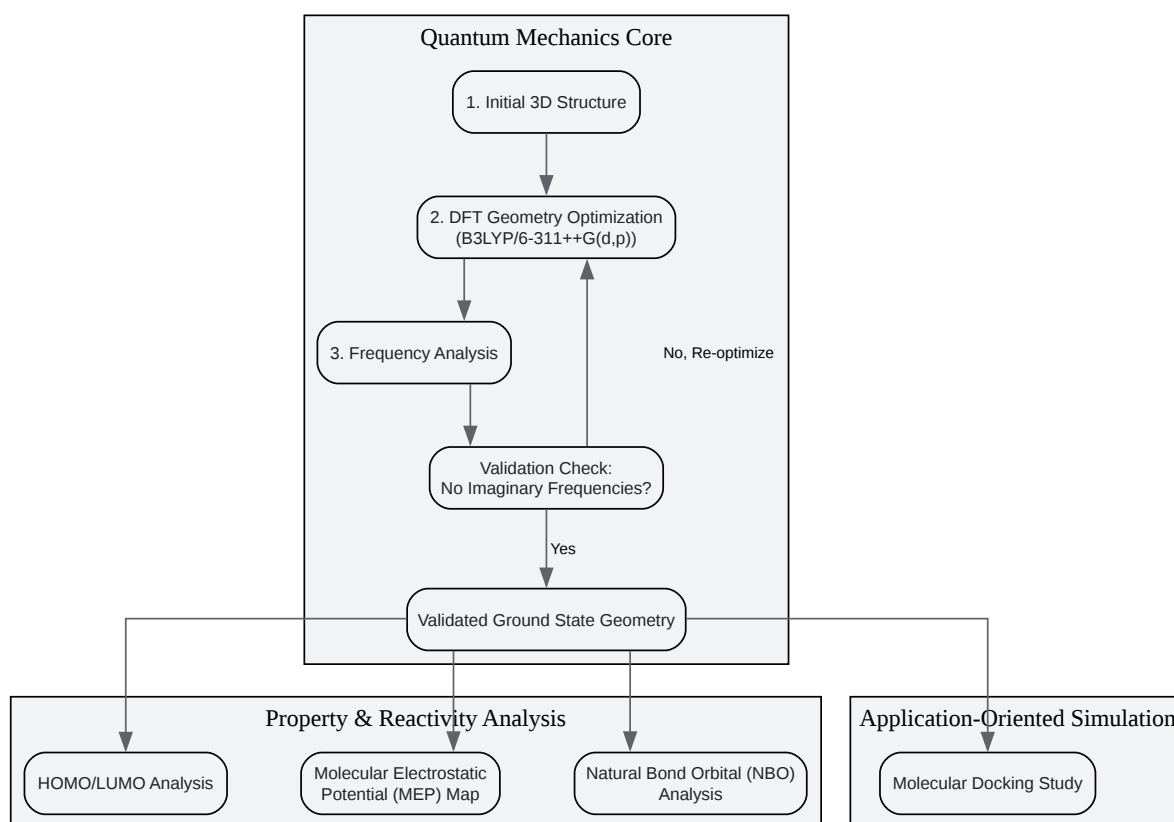
- Validation via Frequency Analysis: Following successful optimization, a frequency calculation is performed at the identical level of theory (B3LYP/6-311++G(d,p)). The purpose is twofold:
 - Thermodynamic Properties: It yields zero-point vibrational energy and other thermodynamic data.
 - Verification of Minimum: A true energy minimum will have zero imaginary frequencies. The presence of any imaginary frequencies would indicate a transition state, necessitating a re-optimization. This step is a critical, self-validating checkpoint.

Probing Electronic and Reactivity Frontiers

With a validated, low-energy structure, we can dissect its electronic properties to predict its chemical behavior.

- Frontier Molecular Orbitals (FMOs): The Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) are paramount. The HOMO energy indicates the ability to donate an electron, while the LUMO energy reflects the ability to accept one. The HOMO-LUMO energy gap (ΔE) is a key indicator of chemical stability; a larger gap implies lower reactivity.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Molecular Electrostatic Potential (MEP): The MEP map provides a visual guide to the charge distribution around the molecule. It maps regions of negative potential (red/yellow), which are susceptible to electrophilic attack (e.g., around the nitrogen atoms), and regions of positive potential (blue), which are prone to nucleophilic attack. This is invaluable for predicting sites of intermolecular interaction.
- Natural Bond Orbital (NBO) Analysis: NBO analysis provides a detailed picture of charge distribution, revealing the atomic charges and the nature of intramolecular charge transfer and hyperconjugative interactions that contribute to the molecule's stability.[\[6\]](#)

The logical flow of this theoretical investigation is visualized below.



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Caption: A generalized workflow for the theoretical analysis of **5-Bromo-8-methylquinoxaline**.

Part 2: Anticipated Data and Pharmacological Implications

Executing the described workflow will yield a rich dataset. While the precise values are pending calculation, we can anticipate the nature of the results and their interpretation in a drug discovery context.

Molecular Structure and Properties

The initial output will be the optimized 3D coordinates. From this, we can extract key structural parameters and compare them to known quinoxaline crystal structures to further validate our computational model.

Table 1: Predicted Physicochemical Properties of **5-Bromo-8-methylquinoxaline**

Property	Predicted Value/Type	Source
Molecular Formula	C ₉ H ₇ BrN ₂	[7]
Molecular Weight	223.07 g/mol	[7]
LogP	2.70	[7]
Topological Polar Surface Area (TPSA)	25.78 Å ²	[7]
Hydrogen Bond Acceptors	2	[7]
Hydrogen Bond Donors	0	[7]
Rotatable Bonds	0	[7]

These properties suggest good potential for membrane permeability (LogP < 5) and oral bioavailability (TPSA < 140 Å²), aligning with Lipinski's Rule of Five, a foundational guideline in drug development.[4]

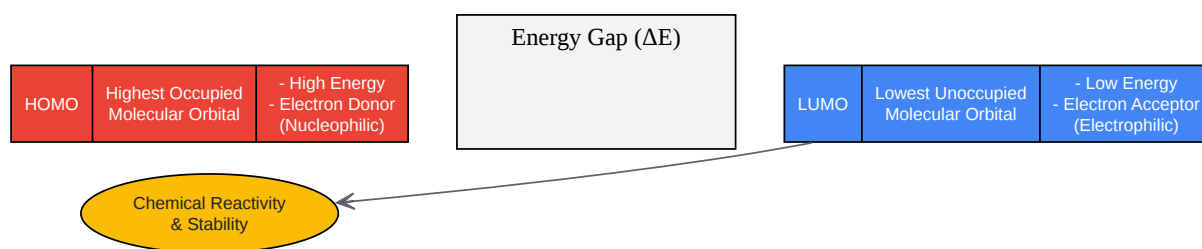
Electronic Profile and Reactivity Hotspots

The electronic data will provide a quantitative basis for the molecule's reactivity.

Table 2: Hypothetical DFT-Calculated Electronic Properties

Parameter	Expected Value Range	Implication for Drug Discovery
EHOMO	-6.5 to -7.5 eV	Indicates electron-donating capability.
ELUMO	-1.0 to -2.0 eV	Indicates electron-accepting capability.
HOMO-LUMO Gap (ΔE)	4.5 to 6.5 eV	A larger gap suggests high kinetic stability.
Dipole Moment	1.5 to 2.5 Debye	Quantifies molecular polarity, influencing solubility and binding.

The MEP map is expected to show strong negative potential localized around the two pyrazine nitrogen atoms, identifying them as primary sites for hydrogen bonding with protein residues. The bromine atom, due to its electron-withdrawing nature, will influence the charge distribution across the aromatic system.



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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. 5-Bromo-8-methylquinoxaline synthesis - chemicalbook \[chemicalbook.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Synthesis, X-ray crystallography, computational investigation on quinoxaline derivatives as potent against adenosine receptor A2AAR - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. chemscene.com \[chemscene.com\]](#)
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